

Essential Safety and Handling Guide for Anti-NASH Agent 1 (Obeticholic Acid)

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Compound of Interest

Compound Name: Anti-NASH agent 1

Cat. No.: B11931869

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This guide provides critical safety, handling, and disposal protocols for researchers, scientists, and drug development professionals working with the farnesoid X receptor (FXR) agonist, Obeticholic Acid (OCA), a representative Anti-NASH Agent. Adherence to these guidelines is essential for ensuring laboratory safety and procedural integrity.

Chemical and Safety Data Overview

Obeticholic Acid (OCA) is a semi-synthetic bile acid analogue.^[1] While instrumental in NASH research, it presents several hazards that necessitate careful handling.^[2] The following table summarizes key quantitative data for OCA.

Property	Value	Source
Chemical Name	(3 α ,5 β ,6 α ,7 α)-6-Ethyl-3,7-dihydroxycholan-24-oic Acid	[3]
CAS Number	459789-99-2	[2][3]
Molecular Formula	C ₂₆ H ₄₄ O ₄	[3]
Molecular Weight	420.6 g/mol	[3]
Physical Form	Solid	[2]
Melting Point	108-110°C	[2]
Boiling Point	562.9°C at 760 mmHg	[2]
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation H361: Suspected of damaging fertility or the unborn child	[2][4]

Operational and Disposal Protocols

The following protocols provide step-by-step guidance for the safe handling and disposal of Obeticholic Acid in a laboratory setting.

Experimental Handling and Personal Protective Equipment (PPE)

Step	Procedure	PPE & Engineering Controls
1. Preparation	Work in a designated area, such as a chemical fume hood or a well-ventilated space, to minimize inhalation exposure. [2] Ensure a safety shower and eye wash station are accessible.[2]	Chemical fume hood, accessible eye wash station and safety shower.
2. Donning PPE	Wear appropriate personal protective equipment before handling the compound.	Impervious clothing, nitrile gloves, safety goggles with side-shields, and a suitable respirator if dust formation is likely.[2][3]
3. Weighing & Dilution	Handle the solid powder carefully to avoid creating dust. [3] If preparing solutions, add the solvent to the pre-weighed OCA slowly to prevent splashing.	Use a chemical fume hood for weighing and solution preparation.
4. Post-Handling	After handling, wash hands thoroughly.[2] Decontaminate all surfaces and equipment used.	Standard laboratory soap and water.
5. Accidental Exposure	Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[2] Skin: Wash with plenty of soap and water. [2] Inhalation: Move person to fresh air.[2][3] Ingestion: Rinse mouth and seek medical advice.[2]	Seek medical attention if exposed or concerned.[4]

6. Spills	Evacuate personnel to a safe area. Wear full PPE, including a self-contained breathing apparatus if necessary, and avoid dust formation.[3] Absorb spills with an inert, liquid-binding material and collect for disposal.[2] Provide adequate ventilation.[3]	Full PPE, spill containment kit with absorbent material.
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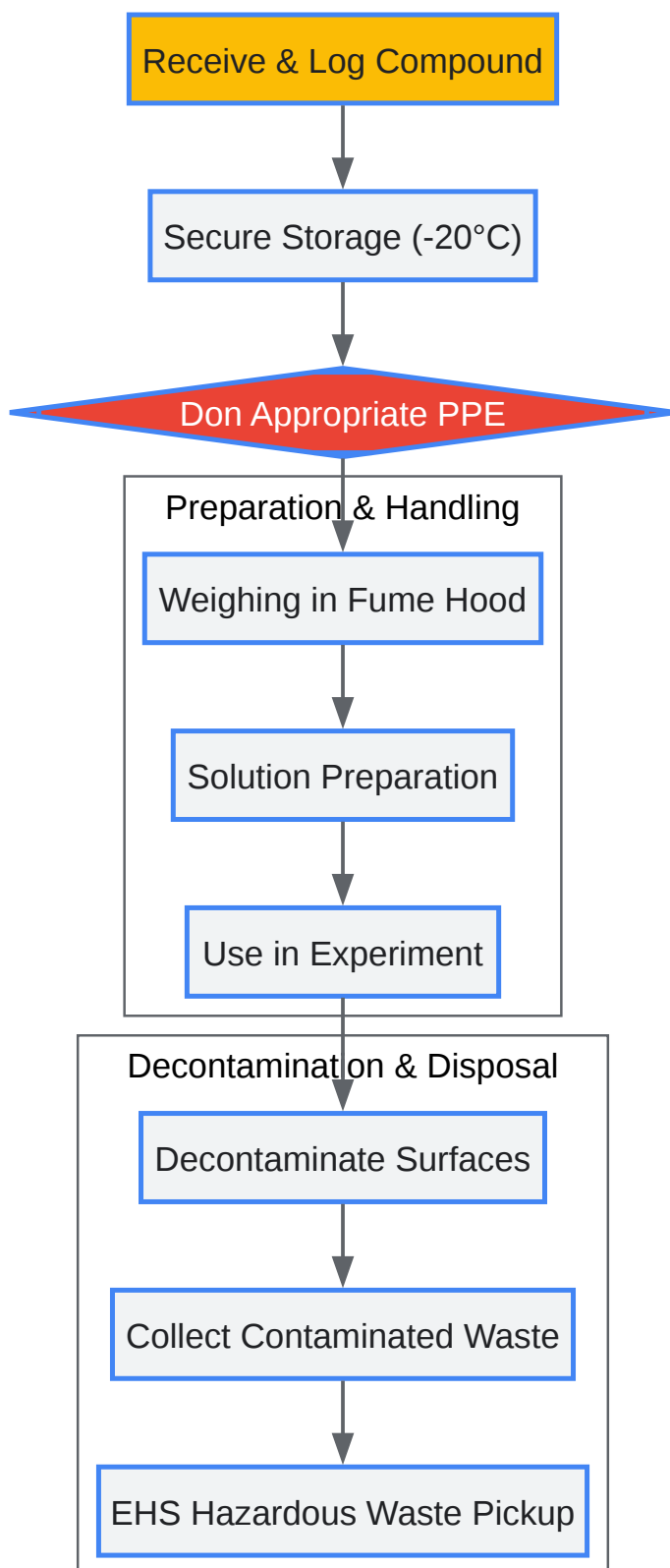
Storage and Disposal Plan

Step	Procedure	Guidelines
1. Storage	Store in a well-ventilated, locked place with the container tightly closed.[2]	Store according to manufacturer's recommendations (often at -20°C for long-term stability).
2. Waste Collection	Collect all waste materials (excess OCA, contaminated consumables) in a designated, properly labeled hazardous waste container.[5][6] The container must be compatible with the chemical and kept closed except when adding waste.[6][7]	Use sturdy, chemically resistant containers with secure screw caps.[6]
3. Empty Containers	An "empty" container must have all contents removed by standard practice.[7] The first rinse of the container must be collected and disposed of as hazardous waste.[5] Subsequent rinses may be permissible for drain disposal depending on local regulations.	Obliterate or deface the original label before disposing of the rinsed, dried container as solid waste.[5]
4. Disposal	All chemical waste and contaminated materials must be disposed of through your institution's Environmental Health and Safety (EHS) office.[8] Never dispose of OCA via standard trash or sewer drains.[5]	Contact EHS for a scheduled waste pick-up.

Visualized Workflows and Pathways

Laboratory Handling Workflow for Obeticholic Acid

The following diagram outlines the procedural flow for safely managing Obeticholic Acid from receipt to final disposal.

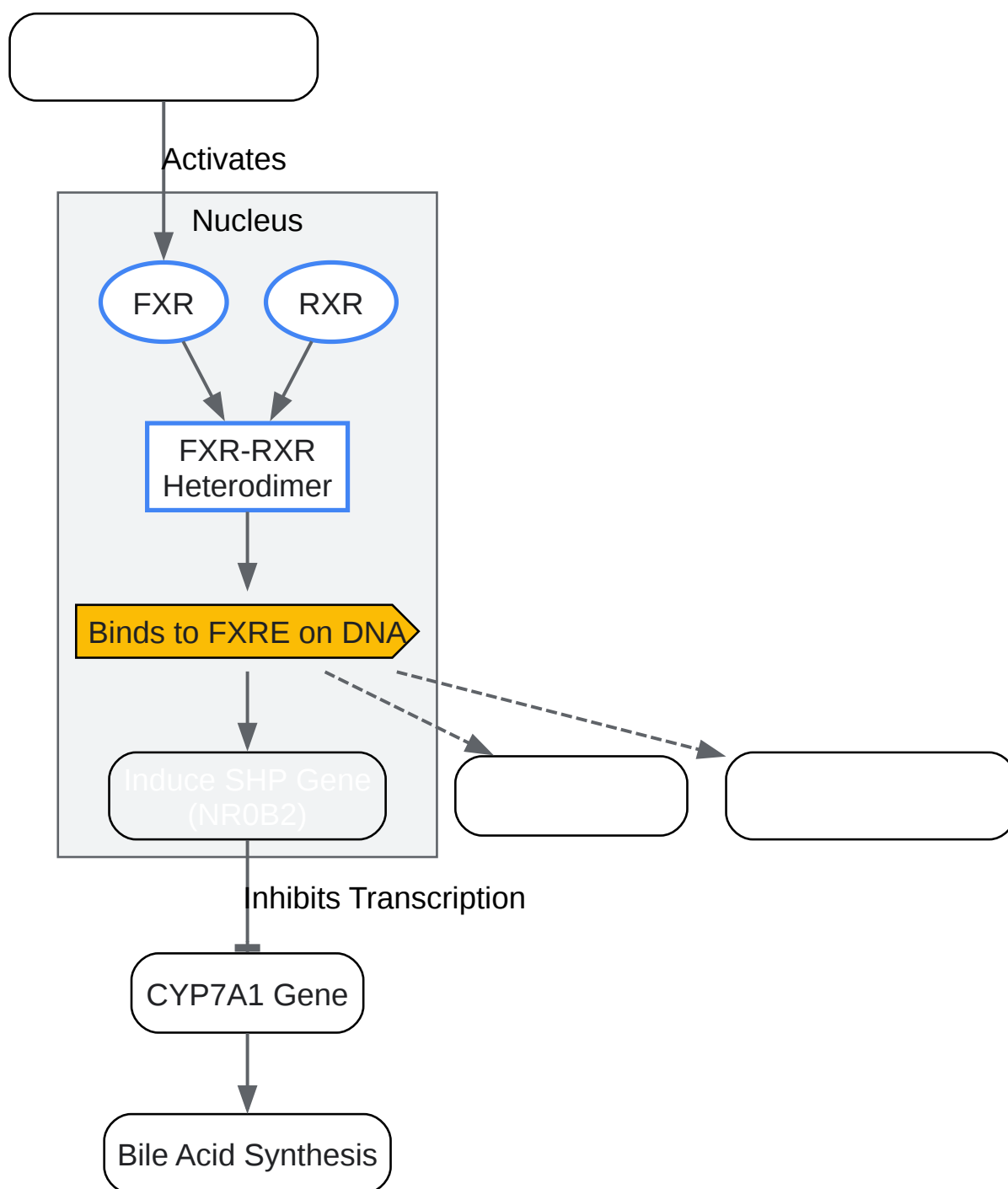


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Caption: Laboratory workflow for Obeticholic Acid.

Mechanism of Action: FXR Signaling Pathway

Obeticholic Acid is a potent agonist of the Farnesoid X Receptor (FXR), a nuclear receptor that plays a central role in regulating bile acid, lipid, and glucose metabolism.[9][10] Its activation initiates a signaling cascade that is key to its therapeutic effects in NASH.



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Caption: Simplified FXR signaling pathway activated by Obeticholic Acid.

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